

o-Chlorophenylthioacetate molecular weight and formula

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Compound of Interest

Compound Name: o-Chlorophenylthioacetate

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An In-depth Guide to o-Chlorophenylthioacetate

This document provides a detailed overview of the fundamental physicochemical properties of **o-Chlorophenylthioacetate**, a compound of interest in various research and development sectors. The information is presented to be accessible and useful for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The core identifying characteristics of a chemical compound are its molecular formula and molecular weight. These values are fundamental for stoichiometric calculations, analytical characterization, and pharmacokinetic modeling.

Data Summary

The molecular formula and weight for **o-Chlorophenylthioacetate** are summarized below. These values are computationally derived based on the elemental composition and isotopic abundances.

Property	Value	Source
Molecular Formula	C ₈ H ₇ ClO ₂ S	[1][2]
Molecular Weight	202.66 g/mol	[1][2]



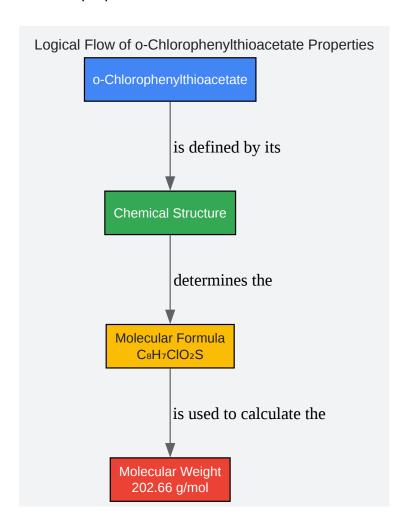
Methodology for Determination

The molecular formula and weight listed are computationally determined properties.

- Molecular Formula (C₈H₇ClO₂S): This is determined by identifying the constituent atoms (Carbon, Hydrogen, Chlorine, Oxygen, Sulfur) and counting the number of each atom in a single molecule of the compound.
- Molecular Weight (202.66 g/mol): This is calculated by summing the atomic weights of all atoms present in the molecular formula (8 × AW of C) + (7 × AW of H) + (1 × AW of Cl) + (2 × AW of O) + (1 × AW of S). The values are based on standard isotopic abundances.[1][2]

Logical Relationship of Compound Properties

The following diagram illustrates the logical flow from the compound's identity to its fundamental physicochemical properties.





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Caption: Logical relationship of compound properties.

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References

- 1. o-Chlorophenyl thioacetic acid | C8H7ClO2S | CID 29153 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
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